

Application Notes and Protocols for MSDC-0160 in Primary Neuron Cultures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NRA-0160

Cat. No.: B15615380

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Introduction

MSDC-0160 is an investigational drug that acts as a modulator of the mitochondrial pyruvate carrier (MPC), a key regulator of cellular metabolism.^{[1][2]} Originally developed as an insulin sensitizer for type 2 diabetes, MSDC-0160 has shown significant neuroprotective effects in various preclinical models of neurodegenerative diseases, including Parkinson's disease.^{[3][4]} These application notes provide a comprehensive overview of the use of MSDC-0160 in primary neuron cultures, including its mechanism of action, protocols for its application, and expected outcomes based on published data.

Mechanism of Action

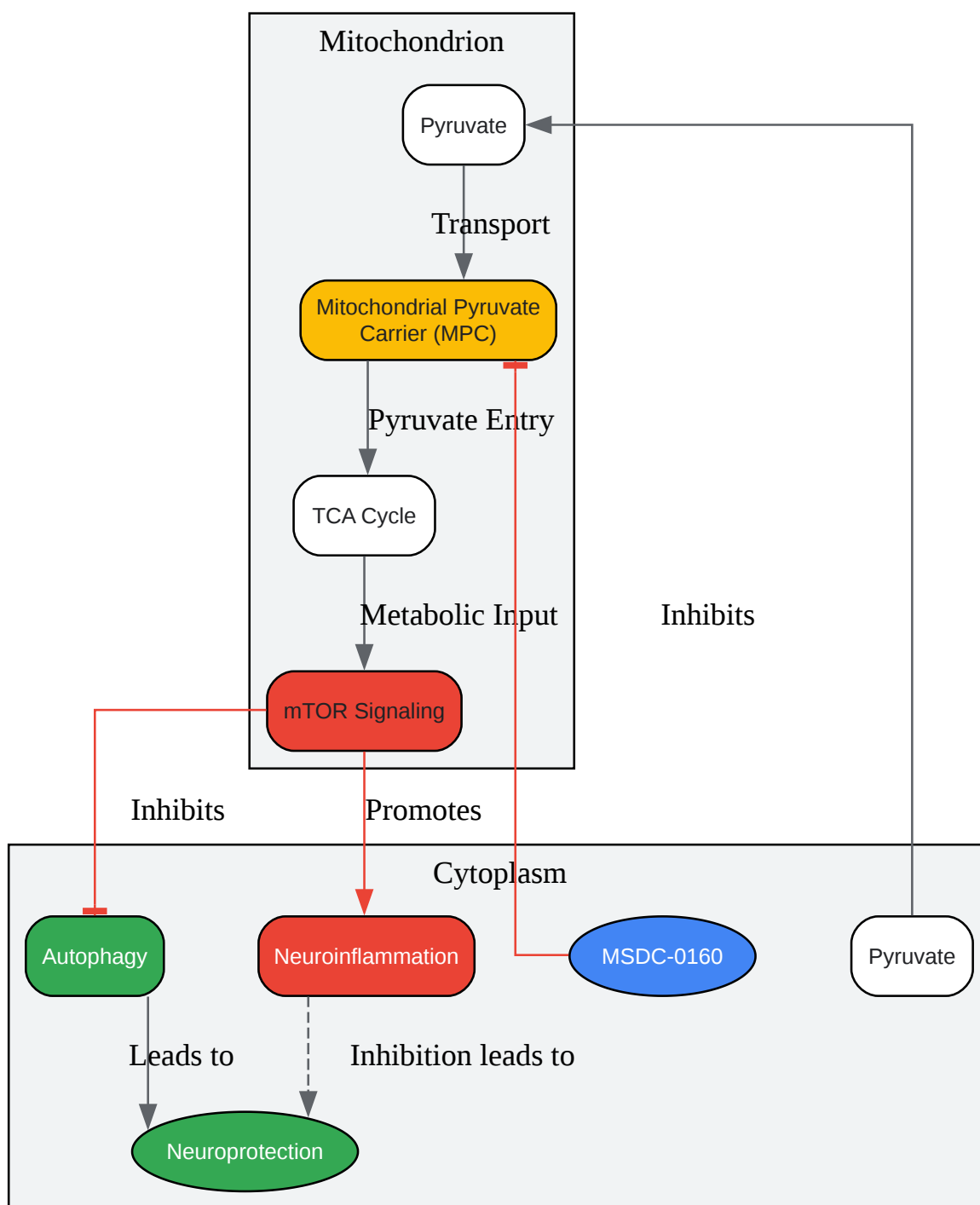
MSDC-0160 exerts its neuroprotective effects by inhibiting the mitochondrial pyruvate carrier (MPC), which is located in the inner mitochondrial membrane and is responsible for transporting pyruvate from the cytoplasm into the mitochondrial matrix.^{[1][2]} By inhibiting the MPC, MSDC-0160 effectively reduces the entry of pyruvate into the mitochondria, leading to a shift in cellular metabolism.^{[5][6]} This metabolic reprogramming has several downstream consequences that contribute to neuroprotection:

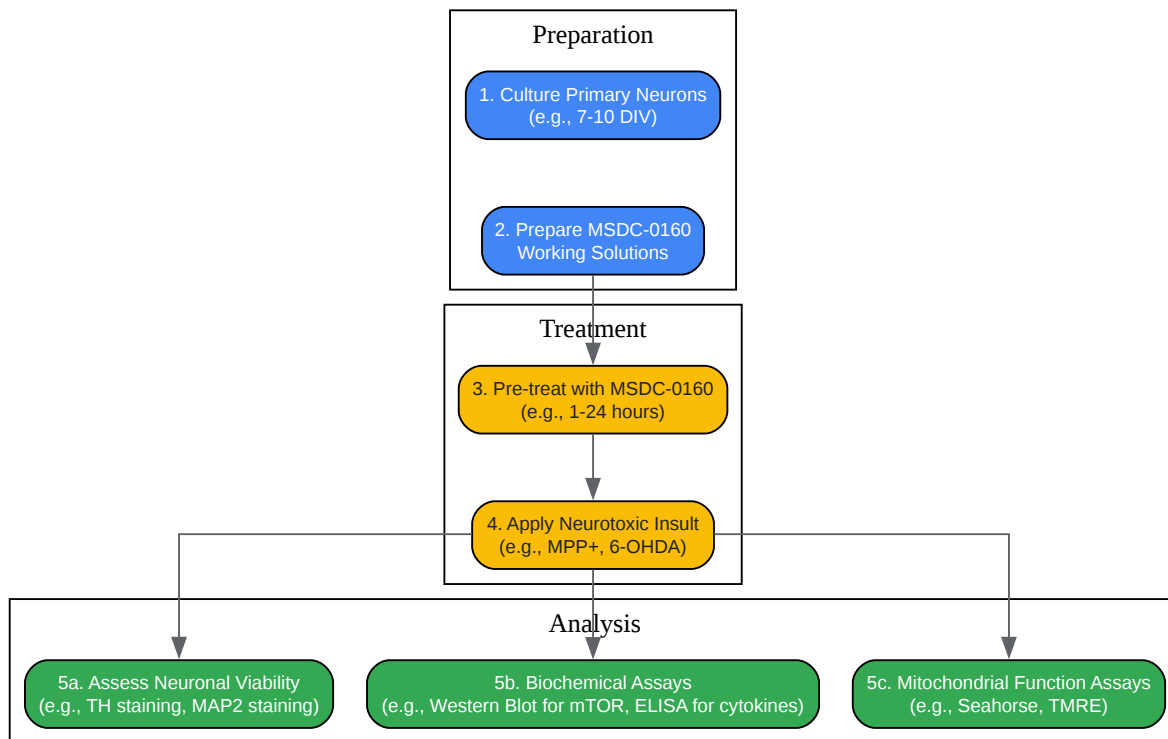
- **Modulation of mTOR Signaling and Enhancement of Autophagy:** Inhibition of the MPC by MSDC-0160 leads to a reduction in the activation of the mammalian target of rapamycin (mTOR) signaling pathway.^{[5][7]} The mTOR pathway is a central regulator of cell growth,

proliferation, and survival, and its inhibition is known to promote autophagy.^[5] Autophagy is a cellular process responsible for the degradation and recycling of damaged organelles and misfolded proteins, which is often impaired in neurodegenerative diseases.^{[1][5]}

- **Reduction of Neuroinflammation:** MSDC-0160 has been shown to reduce neuroinflammatory markers. In cellular and animal models of Parkinson's disease, treatment with MSDC-0160 led to a decrease in microglial and astrocyte activation, as well as a reduction in the expression of pro-inflammatory molecules such as inducible nitric oxide synthase (iNOS) and the release of inflammatory cytokines like IL-1 β , TNF- α , and IL-6.^[5]
- **Improved Mitochondrial Function:** By modulating mitochondrial metabolism, MSDC-0160 helps to maintain mitochondrial homeostasis and improve overall mitochondrial function.^{[1][4]}

Signaling Pathway of MSDC-0160





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